

Stability and Storage of 4-Bromo-3-cyanopyridine: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-3-cyanopyridine

Cat. No.: B125802

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Bromo-3-cyanopyridine** (CAS No. 154237-70-4), a key building block in pharmaceutical and agrochemical research. Adherence to these guidelines is crucial for maintaining the compound's integrity, ensuring experimental reproducibility, and promoting laboratory safety.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Bromo-3-cyanopyridine** is presented in the table below. These properties are essential for understanding the compound's behavior under various experimental and storage conditions.

Property	Value	Reference
Molecular Formula	C ₆ H ₃ BrN ₂	[1]
Molecular Weight	183.01 g/mol	[1]
Appearance	White to light yellow or gray to brown powder/crystal	
Melting Point	91.0 to 95.0 °C	

Stability Profile

4-Bromo-3-cyanopyridine is generally stable under recommended storage conditions.^{[2][3]} However, its stability can be compromised by exposure to certain environmental factors and incompatible materials.

General Stability

Under normal, ambient laboratory conditions, **4-Bromo-3-cyanopyridine** is considered a stable compound.^{[2][3]} For optimal long-term stability, it is recommended to store it in a cool, dark, and dry environment. Some suppliers suggest storage at temperatures below 15°C.

Sensitivity to Moisture and Air

Several sources indicate that **4-Bromo-3-cyanopyridine** may be sensitive to moisture and air.^[4] One safety data sheet explicitly states that the compound is "moisture sensitive". Therefore, it is critical to store it in a tightly sealed container, preferably under an inert atmosphere such as argon or nitrogen, to prevent degradation.

Incompatible Materials

Contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents should be strictly avoided as they can lead to decomposition of the compound.^{[2][3]}

Recommended Storage Conditions

To ensure the long-term integrity and purity of **4-Bromo-3-cyanopyridine**, the following storage conditions are recommended. These are summarized from various supplier safety data sheets.

Parameter	Recommendation	Rationale	Source
Temperature	Cool, dry place; some sources recommend <15°C or freezer storage (-20°C) for long-term storage.	To minimize thermal degradation.	[2]
Atmosphere	Store under an inert atmosphere (e.g., Argon, Nitrogen).	To prevent degradation from moisture and air.	[4]
Light	Store in a dark place.	To prevent light-induced degradation.	
Container	Tightly closed container.	To prevent exposure to moisture and air.	[2][3][4][5]
Ventilation	Store in a well-ventilated area.	General laboratory safety practice.	[2][3][4][5]

Experimental Protocols: General Handling

While specific experimental protocols for stability testing of **4-Bromo-3-cyanopyridine** are not readily available in the public domain, the following general handling procedures should be followed to maintain its integrity during experimental use.

Objective: To provide a standardized workflow for handling **4-Bromo-3-cyanopyridine** to minimize degradation and ensure user safety.

Materials:

- **4-Bromo-3-cyanopyridine** solid
- Inert gas source (Argon or Nitrogen)
- Dry glassware (e.g., round-bottom flask, vials)
- Spatula

- Balance
- Appropriate personal protective equipment (PPE): gloves, safety glasses, lab coat

Procedure:

- Preparation: Ensure the work area is clean and dry. Purge all glassware to be used with an inert gas to remove residual moisture and air.
- Inert Atmosphere: If the experiment is sensitive to moisture or air, conduct all manipulations under a continuous flow of inert gas or within a glovebox.
- Weighing: Quickly weigh the desired amount of **4-Bromo-3-cyanopyridine** in a tared, dry container. Minimize the time the container is open to the atmosphere.
- Transfer: Immediately transfer the weighed solid to the reaction vessel that has been pre-filled with an inert atmosphere.
- Sealing: Securely seal the reaction vessel after the addition of the compound.
- Storage of Aliquots: If not using the entire amount, promptly and securely reseal the main stock bottle, preferably after flushing the headspace with an inert gas.

Visualized Workflows

The following diagrams illustrate the recommended logical workflow for the storage and handling of **4-Bromo-3-cyanopyridine**.

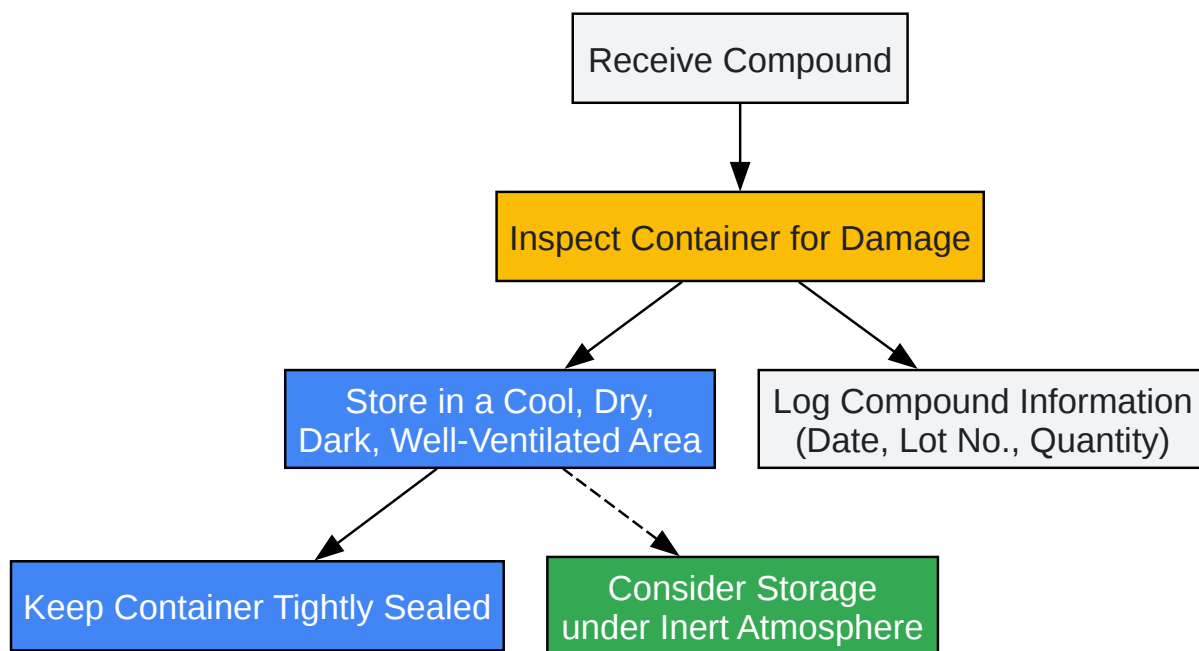


Figure 1: Recommended Storage Protocol for 4-Bromo-3-cyanopyridine

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Caption: Recommended Storage Protocol.

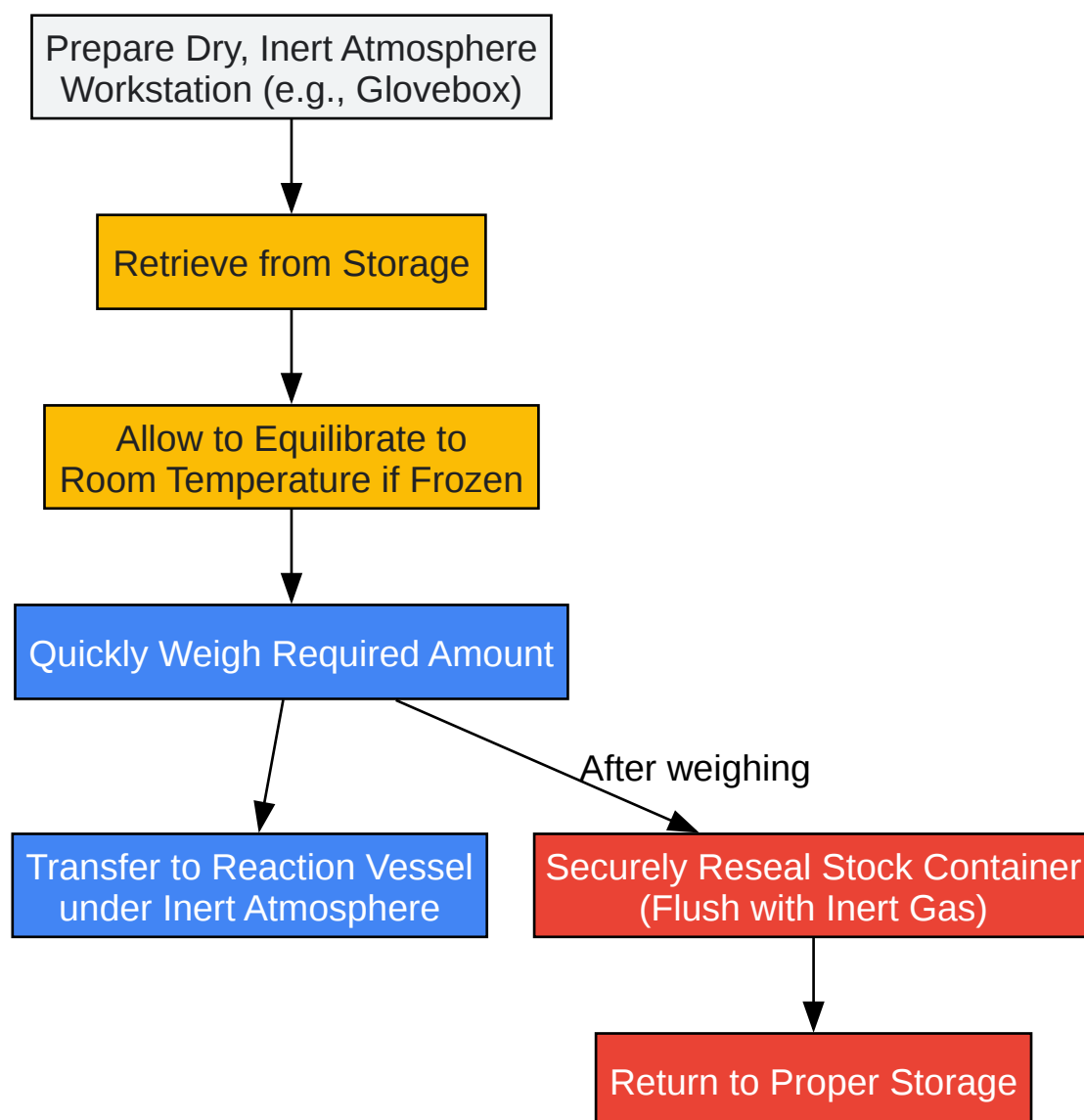


Figure 2: General Handling Workflow for 4-Bromo-3-cyanopyridine

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